

Comparative Guide: GC-MS Structural Elucidation of Methyl 4-methoxy-2-methylacetoacetate

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Compound of Interest

Compound Name: Methyl 4-methoxy-2-methylacetoacetate

Cat. No.: B8362899

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Executive Summary & Application Context

Methyl 4-methoxy-2-methylacetoacetate (MW 160.^[1]17) is a [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

-keto ester structurally related to Methyl 4-methoxyacetoacetate (MW 146.14), a key intermediate in the synthesis of polyketides and pharmaceutical APIs.

In process development, distinguishing the 2-methyl derivative (analyte) from the des-methyl parent (reference) is critical.^[1] While both share a methoxy-acetyl core, the additional methyl group at the [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

-position alters the fragmentation landscape significantly.^[2]^[3] This guide compares the Electron Ionization (EI) patterns of these two species to establish a self-validating identification protocol.

Comparison at a Glance

Feature	Analyte: Methyl 4-methoxy-2-methylacetoacetate	Alternative (Ref): Methyl 4-methoxyacetoacetate
Molecular Weight	160 Da	146 Da
Key Diagnostic Ion	m/z 87 (Base peak candidate)	m/z 73 (Base peak)
Structural Difference	-Methyl group ()	-Methylene group ()
Risk Profile	Potential over-methylation impurity	Target Intermediate

Technical Deep Dive: Fragmentation Mechanics

The mass spectrum of **Methyl 4-methoxy-2-methylacetoacetate** under 70 eV EI is dominated by

-cleavage driven by the radical cation localization on the carbonyl oxygens.

Primary Fragmentation Pathway (Alpha-Cleavage)

The molecule contains two carbonyl groups (ketone and ester) and an ether linkage.^[1] The most stable fragments arise from cleavage adjacent to the ketone carbonyl.^{[1][2][3]}

- Formation of m/z 73 (Methoxyacetyl cation):
 - Mechanism: Cleavage of the C2-C3 bond (between the ketone carbonyl and the -carbon).
 - Fragment:
 - Observation: This ion is present in both the analyte and the reference, making it a non-specific marker for the methoxy-acetyl moiety.^{[1][2][3]}
- Formation of m/z 87 (Methylated Ester cation) – The Diagnostic Marker:

- Mechanism: Cleavage of the same C2-C3 bond, but charge retention on the ester-containing fragment.^[1]
- Fragment:
- Significance: In the reference compound (des-methyl), this fragment appears at m/z 73 (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

) . The shift to m/z 87 definitively confirms the presence of the methyl group at the (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

-position.

Secondary Pathways^{[1][2][3][11]}

- m/z 129 (M - 31): Loss of the methoxy group (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

) from the ester moiety.
- m/z 101:

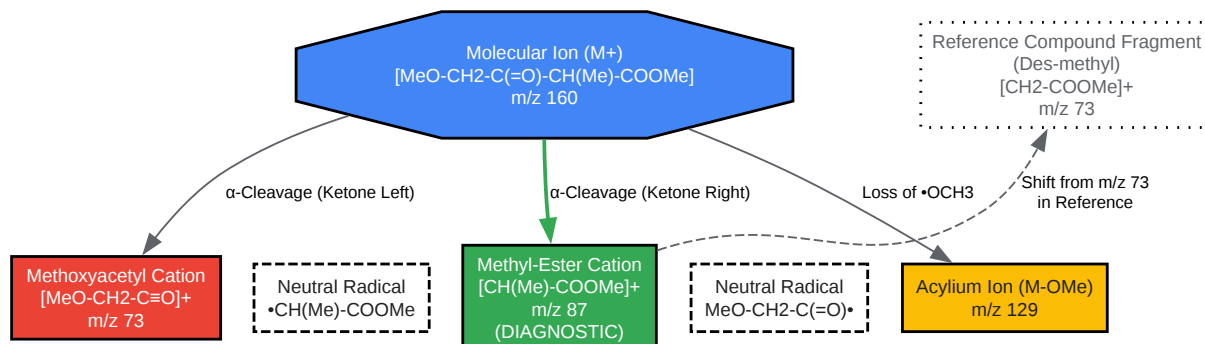
-cleavage on the other side of the ketone, generating

.
- m/z 45: (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

) , a common ether fragment.

Visualization of Fragmentation Pathways

The following diagram maps the competitive ionization pathways, highlighting the divergence between the analyte and the reference standard.



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Figure 1: Competitive fragmentation pathways of **Methyl 4-methoxy-2-methylacetoacetate**. The green path highlights the diagnostic ion m/z 87.^{[1][2][3]}

Experimental Protocol: Self-Validating Identification

To reliably detect this compound, use the following GC-MS methodology. This protocol emphasizes chromatographic resolution to separate the analyte from its des-methyl analog, as their mass spectra share the m/z 73 base peak.^{[1][3]}

Sample Preparation^{[1][3][11]}

- Solvent: Dichloromethane or Ethyl Acetate (avoid Methanol to prevent transesterification).^[1]
- Concentration: 100 µg/mL.^[1]
- Derivatization: Not strictly required, but oximation (using hydroxylamine hydrochloride) can stabilize the keto-enol tautomers if peak tailing is observed.^[1]

GC-MS Parameters

Parameter	Setting	Rationale
Column	Rtx-5MS or DB-5MS (30m x 0.25mm x 0.25µm)	Low polarity phase separates based on boiling point/volatility differences between the methylated and des-methyl forms.[1]
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Standard carrier for optimal EI efficiency.[1]
Inlet Temp	250°C	Ensures rapid volatilization without thermal degradation.[1]
Oven Program	50°C (1 min) ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted"> 10°C/min 200°C	Slow ramp distinguishes the slightly less volatile 2-methyl derivative (higher BP) from the des-methyl precursor.
Ion Source	EI (70 eV), 230°C	Standard ionization energy for reproducible fragmentation libraries.
Scan Range	m/z 35 - 300	Captures low mass diagnostic ions (45, 59, 73,[2][3] 87) and the molecular ion (160).

Validation Criteria (The "Trust" Check)

- Retention Time Check: The 2-methyl derivative (Analyte) must elute after the des-methyl reference (Methyl 4-methoxyacetoacetate).[1]
- Ion Ratio Check:
 - Verify the presence of m/z 87.[4]
 - Calculate Ratio:

- For the Analyte (MW 160),

(typically).[2][3]
- For the Reference (MW 146),

(m/z 87 is negligible; m/z 73 is dominant).[2][3]

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